

Toxicological Profile of Broflanilide in Invertebrates: An In-Depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Broflanilide*
CAS No.: *207727-04-5*
Cat. No.: *B15604914*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

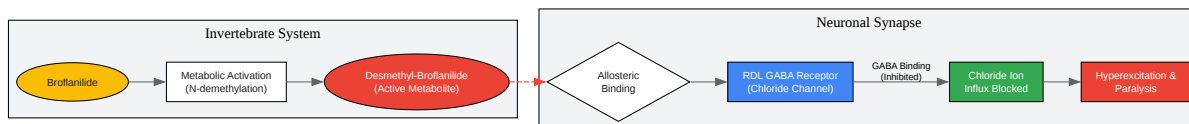
Broflanilide is a novel meta-diamide insecticide (IRAC Group 30) with a unique mode of action, offering a promising tool for managing resistant insect pests. This technical guide provides a comprehensive overview of the toxicological profile of **broflanilide** in invertebrates. It details its mechanism of action as a non-competitive antagonist of the RDL γ -aminobutyric acid (GABA) receptor, presents quantitative toxicity data for a range of target and non-target species, outlines detailed experimental protocols for key toxicological assays, and describes its metabolic activation and potential detoxification pathways. The information herein is intended to serve as a critical resource for researchers and professionals engaged in the study and development of insecticides and the assessment of their environmental impact.

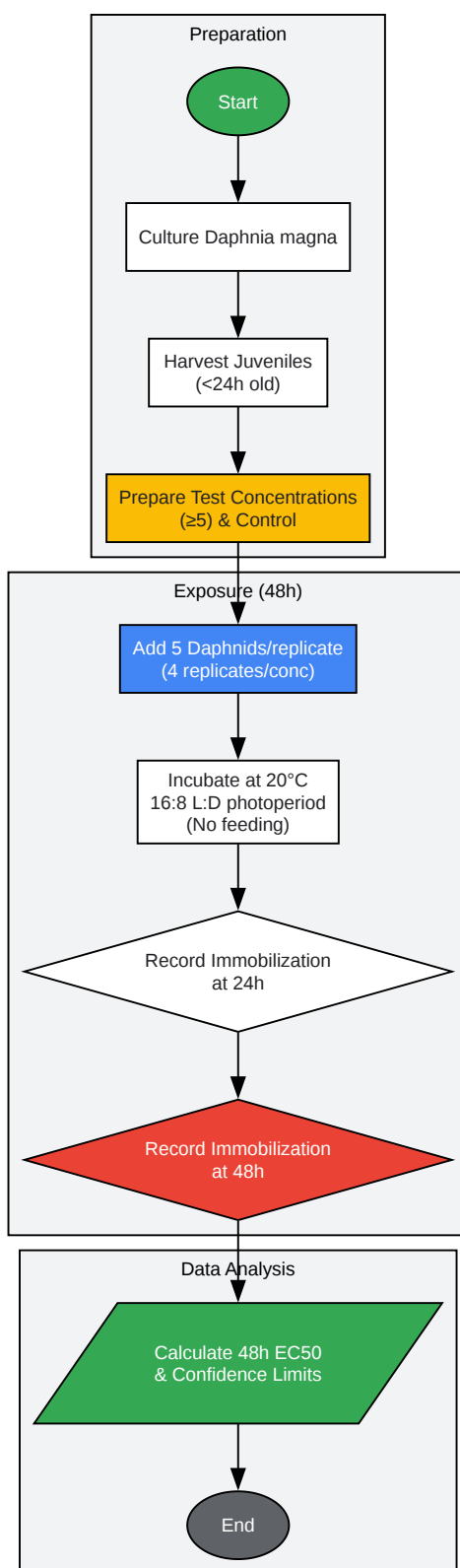
Mechanism of Action

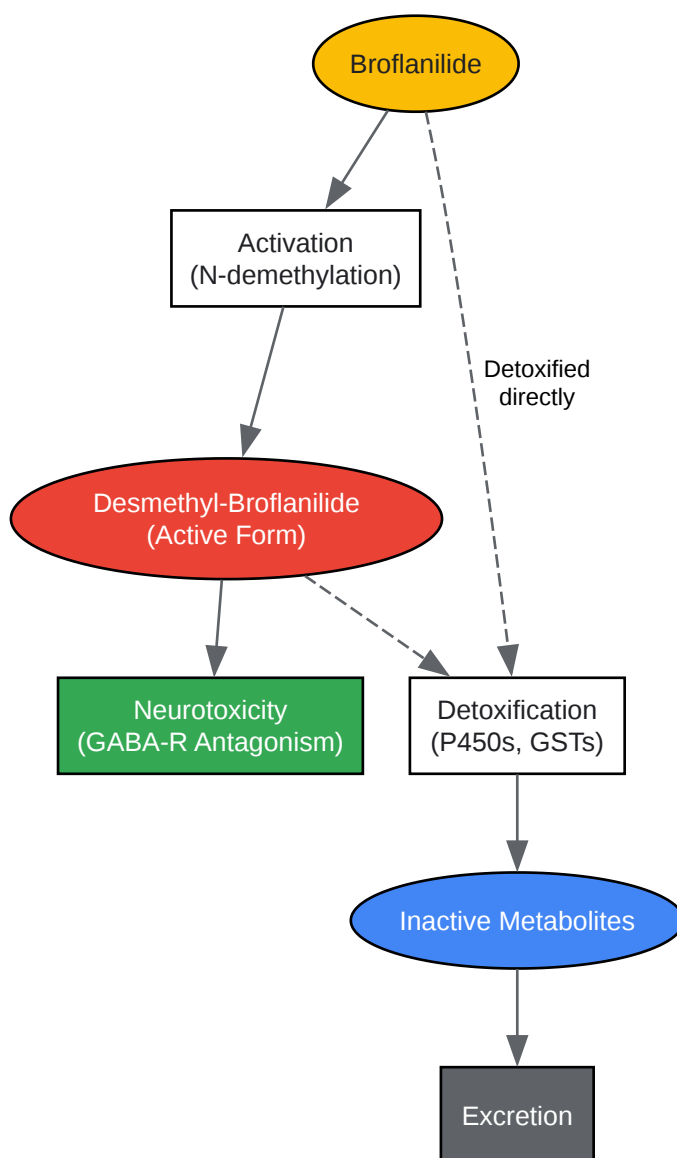
Broflanilide itself is a pro-insecticide that undergoes metabolic activation within the invertebrate to its active form, desmethyl-**broflanilide**.^{[1][2]} This active metabolite functions as

a potent non-competitive antagonist of the insect's 'Resistant to Dieldrin' (RDL) γ -aminobutyric acid (GABA) receptor, which is a ligand-gated chloride ion channel.[1][2]

Unlike conventional GABA receptor antagonists like fipronil, desmethyl-**broflanilide** binds to a distinct allosteric site within the receptor complex.[2] This binding blocks the inhibitory neurotransmission mediated by GABA, leading to hyperexcitation of the central nervous system, resulting in convulsions, paralysis, and ultimately, the death of the insect.[2] This novel mode of action means that **broflanilide** does not exhibit cross-resistance with existing insecticides such as cyclodienes and fipronil, making it effective against pests that have developed resistance to these older chemistries.[3]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Broflanilide (Ref: MCI-8007) [sitem.herts.ac.uk]
- 2. extranet.who.int [extranet.who.int]

- 3. Baseline susceptibility of *Helicoverpa armigera*, *Plutella xylostella*, and *Spodoptera frugiperda* to the meta-diamide insecticide broflanilide - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Toxicological Profile of Broflanilide in Invertebrates: An In-Depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15604914/docs#toxicological-profile-of-broflanilide-in-invertebrates-an-in-depth-technical-guide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)